

Proper Disposal of Lalioside: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Lalioside*

Cat. No.: B1674333

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **Lalioside** (CAS No. 116964-03-5). Given the absence of a specific Safety Data Sheet (SDS) for **Lalioside**, this guidance is based on its chemical classification as a phenolic glycoside and acetophenone glucoside, with potential characteristics of a triterpenoid saponin. Professionals handling this compound must exercise caution and adhere to all local, state, and federal regulations regarding hazardous waste disposal.

I. Understanding the Compound: Chemical Properties of Lalioside

Lalioside is a natural glycoside with a molecular formula of $C_{14}H_{18}O_{10}$ and a molecular weight of 346.29 g/mol. Its structure contains a phenolic group and an acetophenone moiety linked to a glucose unit. While specific toxicity and ecotoxicity data for **Lalioside** are not readily available, its structural components suggest that it should be handled as a potentially hazardous substance. The phenolic group indicates potential for environmental toxicity, particularly to aquatic life. The acetophenone component is a known combustible liquid that is harmful if swallowed and causes serious eye irritation.

Quantitative Data Summary

Since specific quantitative data for **Larioside** is unavailable, the following table includes information for related compounds to provide a basis for risk assessment.

Property	Larioside (CAS: 116964-03-5)	Acetophenone (CAS: 98-86-2)	Phenol (CAS: 108-95-2)
Molecular Formula	C ₁₄ H ₁₈ O ₁₀	C ₈ H ₈ O	C ₆ H ₆ O
Molecular Weight	346.29 g/mol	120.15 g/mol	94.11 g/mol
Physical State	Solid (Assumed)	Liquid	Solid
Boiling Point	Data not available	202 °C (40.9 °F)	181.7 °C (359.1 °F)
Melting Point	Data not available	19-20 °C (66-68 °F)	40.5 °C (104.9 °F)
Solubility in Water	Data not available	5.5 g/L	83 g/L at 20 °C
Toxicity	Data not available	LD50 Oral (rat): 815 mg/kg	LD50 Oral (rat): 317 mg/kg
Environmental Hazards	Data not available	Harmful to aquatic life.	Toxic to aquatic life with long-lasting effects.

II. Experimental Protocols: Safe Handling and Disposal Procedures

The following step-by-step guidance outlines the recommended procedures for the safe disposal of **Larioside**.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.

2. Waste Segregation and Collection:

- Solid Waste: Collect solid **Larioside** waste, including contaminated consumables (e.g., weigh boats, kimwipes), in a dedicated, clearly labeled hazardous waste container. The

container should be made of a compatible material, such as high-density polyethylene (HDPE).

- Liquid Waste: Solutions containing **Larioside** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Empty Containers: "Empty" containers that held **Larioside** should be treated as hazardous waste unless triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.

3. Labeling:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Larioside**," its CAS number (116964-03-5), and the approximate concentration and quantity.

4. Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials. Follow institutional guidelines for satellite accumulation of hazardous waste.

5. Disposal:

- Do not dispose of **Larioside** down the drain. Due to its phenolic structure, it is potentially harmful to aquatic organisms.
- Arrange for disposal through your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor.

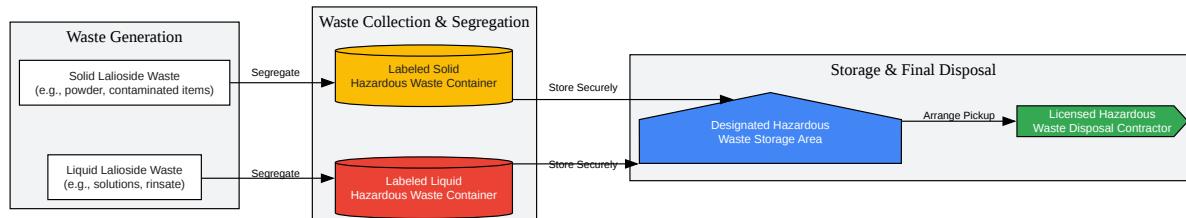
6. Spill Management:

- In case of a spill, evacuate the area and prevent others from entering.
- For small spills of solid material, carefully sweep it up, avoiding dust generation, and place it in the designated hazardous waste container.

- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous waste container.
- For large spills, contact your institution's EH&S department immediately.

III. Visual Guidance: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Lalioside**.



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Caption: Logical workflow for the proper disposal of **Lalioside** waste.

Disclaimer: This information is intended for guidance purposes only and is based on the known chemical properties of related compounds. A comprehensive risk assessment should be conducted by qualified personnel before handling and disposing of **Lalioside**. Always consult your institution's specific safety and disposal protocols and comply with all applicable regulations.

- To cite this document: BenchChem. [Proper Disposal of Lalioside: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674333#lalioside-proper-disposal-procedures\]](https://www.benchchem.com/product/b1674333#lalioside-proper-disposal-procedures)

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